

# The Role of 2,4-Lutidine in Agrochemical Development: Application Notes and Protocols

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## Compound of Interest

Compound Name: 2,4-Dimethylpyridine

Cat. No.: B042361

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## Introduction

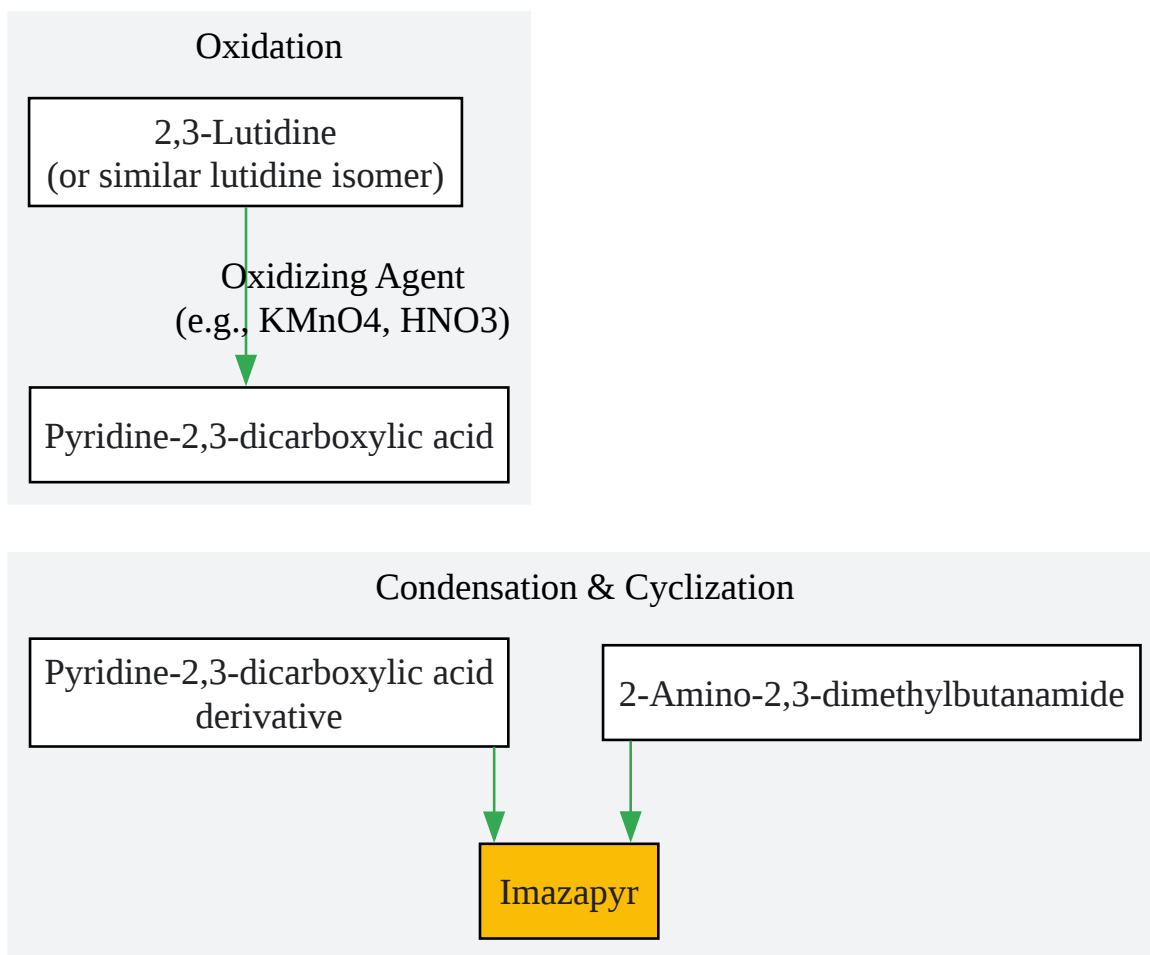
2,4-Lutidine, a heterocyclic organic compound also known as **2,4-dimethylpyridine**, serves as a versatile building block and intermediate in the synthesis of a variety of chemical compounds, including those with applications in the agrochemical industry.<sup>[1][2]</sup> Its unique chemical properties, stemming from the pyridine ring and two methyl groups, make it a valuable precursor for creating complex molecules with desired biological activities. This document provides detailed application notes and protocols for the use of 2,4-Lutidine in the development of agrochemicals, with a focus on its role in the synthesis of imidazolinone herbicides.

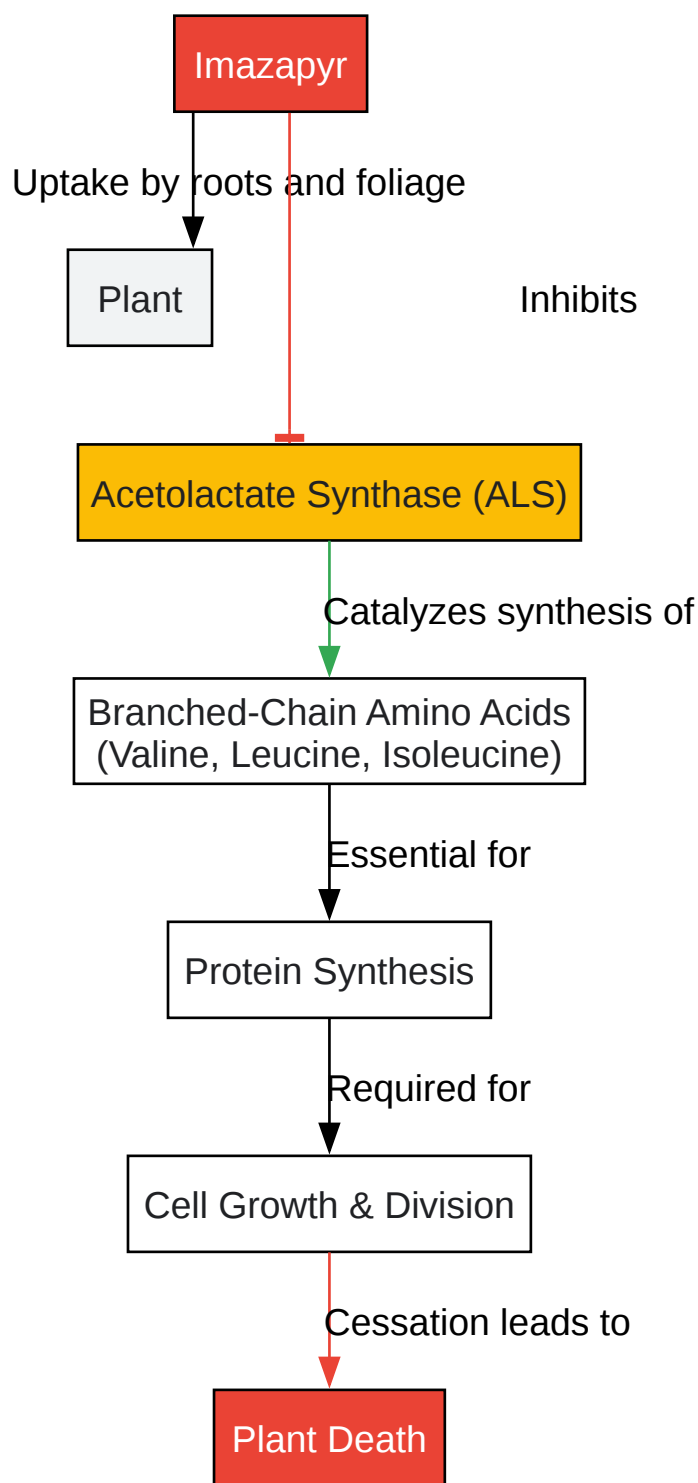
## Application in Herbicide Synthesis: The Case of Imazapyr

While 2,4-Lutidine itself is not an active agrochemical ingredient, it serves as a key starting material for the synthesis of certain herbicides. One notable example is its potential role in the synthesis of imidazolinone herbicides, such as Imazapyr. The synthesis of the pyridine backbone of Imazapyr, 2,3-pyridinedicarboxylic acid, can be achieved through the oxidation of 2,3-dimethylpyridine, a related isomer of 2,4-Lutidine. A similar oxidative process can be applied to 2,4-Lutidine to produce pyridine-2,4-dicarboxylic acid, a potential precursor for other agrochemical compounds.

The general synthetic pathway to produce Imazapyr involves the condensation of a pyridine-2,3-dicarboxylic acid derivative with an appropriately substituted aminocarbonyl compound to form the imidazolinone ring.

## General Synthetic Pathway from a Lutidine Derivative to Imazapyr





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## References

- 1. Imazapyr | C<sub>13</sub>H<sub>15</sub>N<sub>3</sub>O<sub>3</sub> | CID 54738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. agriculture.basf.com [agriculture.basf.com]
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